

# 3-chloropropylamine molecular structure and weight

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## Compound of Interest

Compound Name: 3-Chloropropylamine

Cat. No.: B7771022

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An In-depth Technical Guide to **3-Chloropropylamine** and its Hydrochloride Salt

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-chloropropylamine** and its more commonly used salt, **3-chloropropylamine** hydrochloride. This document details their molecular structures, physicochemical properties, and includes relevant experimental protocols.

## Molecular Structure and Properties

**3-Chloropropylamine** is an alkylamine compound that serves as a versatile intermediate in the synthesis of pharmaceuticals and other organic compounds.<sup>[1]</sup> It is typically handled in its more stable hydrochloride salt form.

### 1.1. 3-Chloropropylamine (Free Base)

**3-Chloropropylamine** is a colorless to pale yellow liquid with a strong, ammonia-like odor.<sup>[1]</sup> As a primary amine, it exhibits nucleophilic properties, while the chlorine atom provides a site for electrophilic reactions.<sup>[2]</sup> This dual reactivity makes it a valuable building block in organic synthesis.

- Molecular Formula: C<sub>3</sub>H<sub>8</sub>ClN<sup>[1][3][4]</sup>
- Molecular Weight: 93.56 g/mol <sup>[1][3][4]</sup>

- Canonical SMILES: C(CN)CCl[3]
- InChI Key: BZFKSWOGZQMOMO-UHFFFAOYSA-N[3]

### 1.2. 3-Chloropropylamine Hydrochloride

**3-Chloropropylamine** hydrochloride is the salt form, which is a more stable, solid compound, appearing as an off-white to yellow-beige crystalline powder or chunks.[5] It is the commercially prevalent form used in various chemical applications, including the synthesis of linear, star, and comb-like polyacrylamides.[5][6] It is soluble in water and alcohol-based solvents like DMSO and methanol, but not in ether-based solvents, acetone, or chloroform.[2][5][7]

- Molecular Formula: C<sub>3</sub>H<sub>8</sub>CIN·HCl or C<sub>3</sub>H<sub>9</sub>Cl<sub>2</sub>N[6][7][8]
- Molecular Weight: 130.02 g/mol [6][7][8][9][10]
- Canonical SMILES: C(CN)CCl.Cl[8][9]
- InChI Key: IHPRVZKJZGXTBQ-UHFFFAOYSA-N[7][8][9][11]

## Quantitative Data

The following tables summarize the key quantitative data for both **3-chloropropylamine** and its hydrochloride salt for easy comparison.

Table 1: Physicochemical Properties of **3-Chloropropylamine**

Property	Value	Source
CAS Number	14753-26-5	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	93.56 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	130.7°C at 760 mmHg	<a href="#">[1]</a>
Density	1.004 g/cm <sup>3</sup>	<a href="#">[1]</a>
Flash Point	32.9°C	<a href="#">[1]</a>
Vapor Pressure	9.58 mmHg at 25°C	<a href="#">[1]</a>
Refractive Index	1.435	<a href="#">[1]</a>

Table 2: Physicochemical Properties of **3-Chloropropylamine** Hydrochloride

Property	Value	Source
CAS Number	6276-54-6	<a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	130.02 g/mol	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Melting Point	145-150 °C	<a href="#">[7]</a>
Appearance	Off-white to yellow-beige crystalline powder or chunks	<a href="#">[5]</a> <a href="#">[7]</a>
Solubility	Soluble in DMSO (Slightly), Methanol (Slightly)	<a href="#">[7]</a>

## Experimental Protocols

Detailed methodologies for key experiments involving **3-chloropropylamine** and its hydrochloride salt are provided below.

### 3.1. Synthesis of **3-Chloropropylamine** Hydrochloride from 3-Amino-1-propanol

This protocol outlines the synthesis of **3-chloropropylamine** hydrochloride via the reaction of 3-amino-1-propanol with thionyl chloride.

**Materials:**

- 3-Amino-1-propanol
- Thionyl chloride
- Anhydrous chloroform

**Procedure:**

- A solution of thionyl chloride (8.68 g, 1.32 mmol) in anhydrous chloroform (30 mL) is prepared.
- The thionyl chloride solution is slowly added dropwise to 3-amino-1-propanol (4.49 g, 59.19 mmol) while maintaining the temperature at 0-10°C.
- The reaction mixture is then brought to room temperature and refluxed for 3 hours.
- After the reaction is complete, the mixture is cooled to room temperature.
- The resulting precipitate is collected by filtration to yield **3-chloropropylamine** hydrochloride.<sup>[7]</sup>

### 3.2. Nucleophilic Substitution Reaction of **3-Chloropropylamine** Hydrochloride

This protocol describes a nucleophilic substitution reaction using **3-chloropropylamine** hydrochloride and sodium azide.

**Materials:**

- **3-Chloropropylamine** hydrochloride
- Sodium azide
- Water
- Solid potassium hydroxide
- Anhydrous ether

**Procedure:**

- In a dry reaction flask, add sodium azide (2.25 g, 34.6 mmol) to a solution of **3-chloropropylamine** hydrochloride (1.53 g, 11.5 mmol) in water (15 mL).
- Heat the reaction mixture to 80°C and stir at this temperature for 15 hours.
- After the reaction is complete, cool the solution and alkalize it with solid potassium hydroxide.
- Extract the reaction system three times with anhydrous ether (3 x 25 mL).
- The combined organic layer contains the product resulting from the nucleophilic substitution.

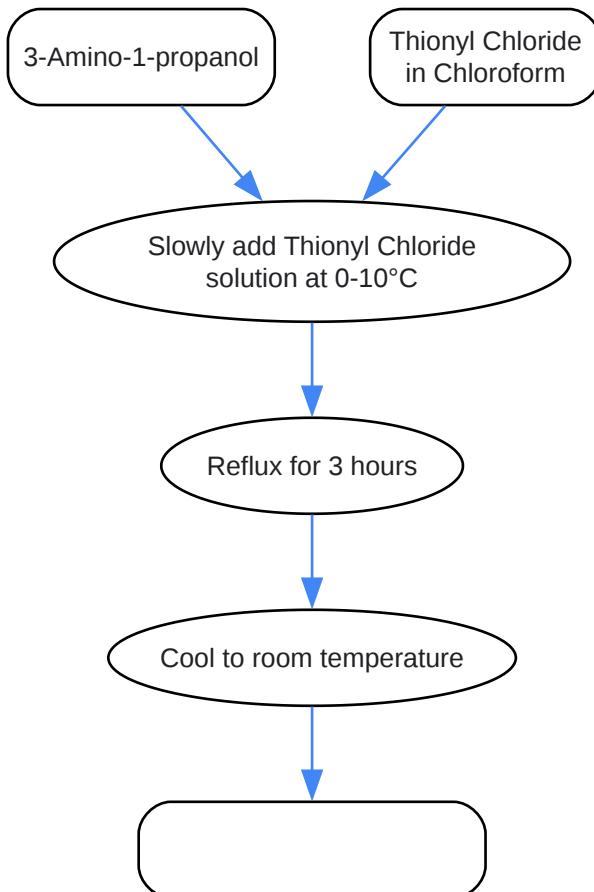
[2]

## Visualizations

The following diagrams illustrate the molecular structures and a typical reaction pathway.

Caption: Molecular structures of **3-chloropropylamine** and its hydrochloride salt.

## Synthesis of 3-Chloropropylamine Hydrochloride

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Caption: Workflow for the synthesis of **3-chloropropylamine** hydrochloride.

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